

3-Acetoxybenzoic Acid: Technical Profile and Application Guide

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Compound of Interest

Compound Name: 3-Acetoxybenzoic acid

CAS No.: 20375-42-2

Cat. No.: B1276283

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Executive Summary

3-Acetoxybenzoic acid (3-ACA) is a meta-substituted cinnamic acid derivative (CAS: 20375-42-2) serving as a critical intermediate in the synthesis of biobased polymers, photo-responsive materials, and pharmacological conjugates.^{[1][2]} Unlike its para-substituted counterparts (e.g., p-coumaric acid derivatives), 3-ACA derivatives exhibit unique steric and electronic properties that lead to distinct behaviors, such as the "photoexpansion" effect in solid-state polymers. This guide provides a comprehensive technical analysis of 3-ACA, detailing validated synthesis protocols, spectroscopic characterization, and its emerging role in Alzheimer's research and smart materials.

Chemical Identity & Properties

Property	Specification
IUPAC Name	(E)-3-(3-acetoxyphenyl)prop-2-enoic acid
Common Name	3-Acetoxytranscinnamic acid; m-Acetoxytranscinnamic acid
CAS Number	20375-42-2
Molecular Formula	C ₁₁ H ₁₀ O ₄
Molecular Weight	206.19 g/mol
Appearance	Colorless needles / White powder
Melting Point	140 – 142 °C
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
Isomerism	Predominantly Trans (E) isomer (confirmed by J = 16.0 Hz)

Synthesis & Experimental Protocols

Primary Synthesis Route: Acetylation of 3-Hydroxycinnamic Acid

The most reliable method for high-purity 3-ACA is the direct acetylation of 3-hydroxycinnamic acid. This method avoids the harsh conditions of the Perkin reaction and preserves the stereochemistry of the double bond.

Reaction Scheme: 3-Hydroxycinnamic acid + Acetic Anhydride $\xrightarrow{\text{(Pyridine/DMAP)}}$ **3-Acetoxytranscinnamic acid**

Standard Operating Procedure (SOP)

Reagents:

- 3-Hydroxycinnamic acid (1.0 eq)

- Acetic anhydride (3.0 – 4.0 eq)
- Pyridine (Catalytic to stoichiometric, ~0.5 – 1.0 eq) or DMAP (Catalytic)
- Solvent: Toluene or Dichloromethane (DCM)

Protocol:

- Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 3-hydroxycinnamic acid (e.g., 24.6 g, 150 mmol) in toluene (120 mL).
- Addition: Add acetic anhydride (43.4 g, 425 mmol) followed by pyridine (4.0 mL, ~50 mmol) dropwise to the stirring solution.
- Reaction: Heat the mixture to reflux (approx. 110°C) for 3 hours. Monitor reaction progress via TLC (Mobile phase: Hexane/Ethyl Acetate 2:1).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Concentrate the solvent under reduced pressure (rotary evaporator).
 - The residue will likely be a solid or thick oil.
- Purification:
 - Wash the solid with cold water to hydrolyze excess anhydride.
 - Recrystallize from ethanol or a hexane/ethyl acetate mixture to yield colorless needles.
- Yield: Typical yields range from 71% to 95%.

Spectroscopic Characterization (Validation)

To ensure the integrity of the synthesized product, compare analytical data against these standard values.

¹H NMR (270 MHz, CD₃OD):

- 2.28 (s, 3H): Acetyl group ($-\text{COCH}_3$).
- 6.49 (d, $J = 16.0$ Hz, 1H): Vinyl proton (to carbonyl). The large coupling constant confirms the Trans (E) geometry.
- 7.12 (d, $J = 7.4$ Hz, 1H): Aromatic proton (position 4 or 6).^[3]^[4]
- 7.34 – 7.46 (m, 3H): Remaining aromatic protons.
- 7.63 (d, $J = 16.0$ Hz, 1H): Vinyl proton (to carbonyl, deshielded by phenyl ring).

Advanced Applications

Biobased Smart Polymers (Photoexpansion)

3-ACA is the precursor for Poly(3-hydroxycinnamic acid) (P3HCA).^[5] Unlike para-substituted polycinnamates which contract upon UV irradiation due to [2+2] cycloaddition crosslinking, P3HCA films exhibit a rare photoexpansion phenomenon.

- Mechanism: UV irradiation causes trans-to-cis isomerization in the polymer backbone.^[5] The meta-substitution creates steric bulk that prevents efficient packing in the cis form, leading to a macroscopic expansion of the film volume.
- Utility: This property is exploited in designing photo-actuators and surface-relief gratings without the need for external etching.

Medicinal Chemistry: BACE1 Inhibitors

3-ACA serves as a lipophilic "capping" group in the synthesis of Luteolin-Cinnamic Acid conjugates.

- Target: Beta-site amyloid precursor protein cleaving enzyme 1 (BACE1), a key target in Alzheimer's disease.
- Role: The 3-acetoxy moiety improves cell permeability compared to the free hydroxyl form. Once intracellular, esterases likely hydrolyze it to the active 3-hydroxy species, which engages in hydrogen bonding within the enzyme's active site.

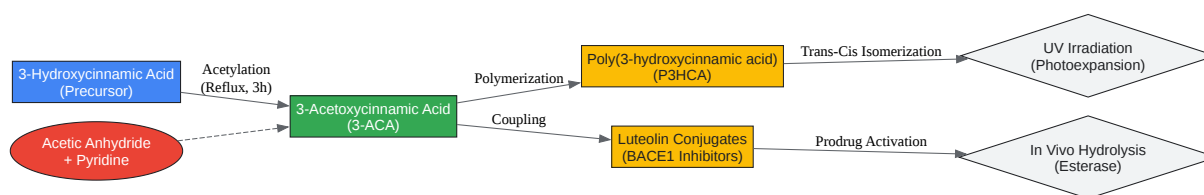
Bioluminescence

It acts as a synthetic intermediate for firefly luciferin analogs, specifically in structure-activity relationship (SAR) studies probing the role of the phenolic hydroxyl group in light emission kinetics.

Visualizations

Synthesis & Activation Pathway

The following diagram illustrates the synthesis of 3-ACA and its subsequent activation pathways in polymerization and drug delivery.



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Caption: Synthesis of 3-ACA and its divergent pathways into smart polymers (photo-actuators) and medicinal chemistry (prodrugs).

References

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